

An In-depth Technical Guide to Benzyl Chloroacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl chloroacetate

Cat. No.: B094811

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This technical guide provides a comprehensive overview of **benzyl chloroacetate**, a significant chemical intermediate in various fields, particularly for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

Benzyl chloroacetate is an organic compound that serves as a valuable building block in organic synthesis.^[1] Its structural features, including a benzyl group and a chloroacetate moiety, make it a versatile reagent.^[1]

CAS Number: 140-18-1^{[2][3][4][5][6][7][8]}

Table 1: Physicochemical Properties of **Benzyl Chloroacetate**

Property	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₂	[1][3][4]
Linear Formula	ClCH ₂ CO ₂ CH ₂ C ₆ H ₅	[2]
Molecular Weight	184.62 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[1][5][6][9]
Density	1.215 g/mL at 25 °C	[2][5][9]
Boiling Point	90 °C at 1 mmHg	[2][5][9][10]
Melting Point	-35.00 °C	[1]
Flash Point	113 °C (closed cup)	[2][10]
Refractive Index	n _{20/D} 1.525	[2][9]
Solubility	Insoluble in water; soluble in organic solvents like alcohol, oils, ethyl acetate, dichloromethane, and acetone.	[1][9]
Odor	Mild, Jasmin-type, floral-fruity odor	[9]

Synthesis of Benzyl Chloroacetate: Experimental Protocol

Benzyl chloroacetate is commonly synthesized via the esterification of benzyl alcohol with chloroacetyl chloride.[1] The following protocol is based on a documented synthetic route.[11]

Objective: To synthesize benzyl 2-chloroacetate from benzyl alcohol and chloroacetyl chloride.

Materials:

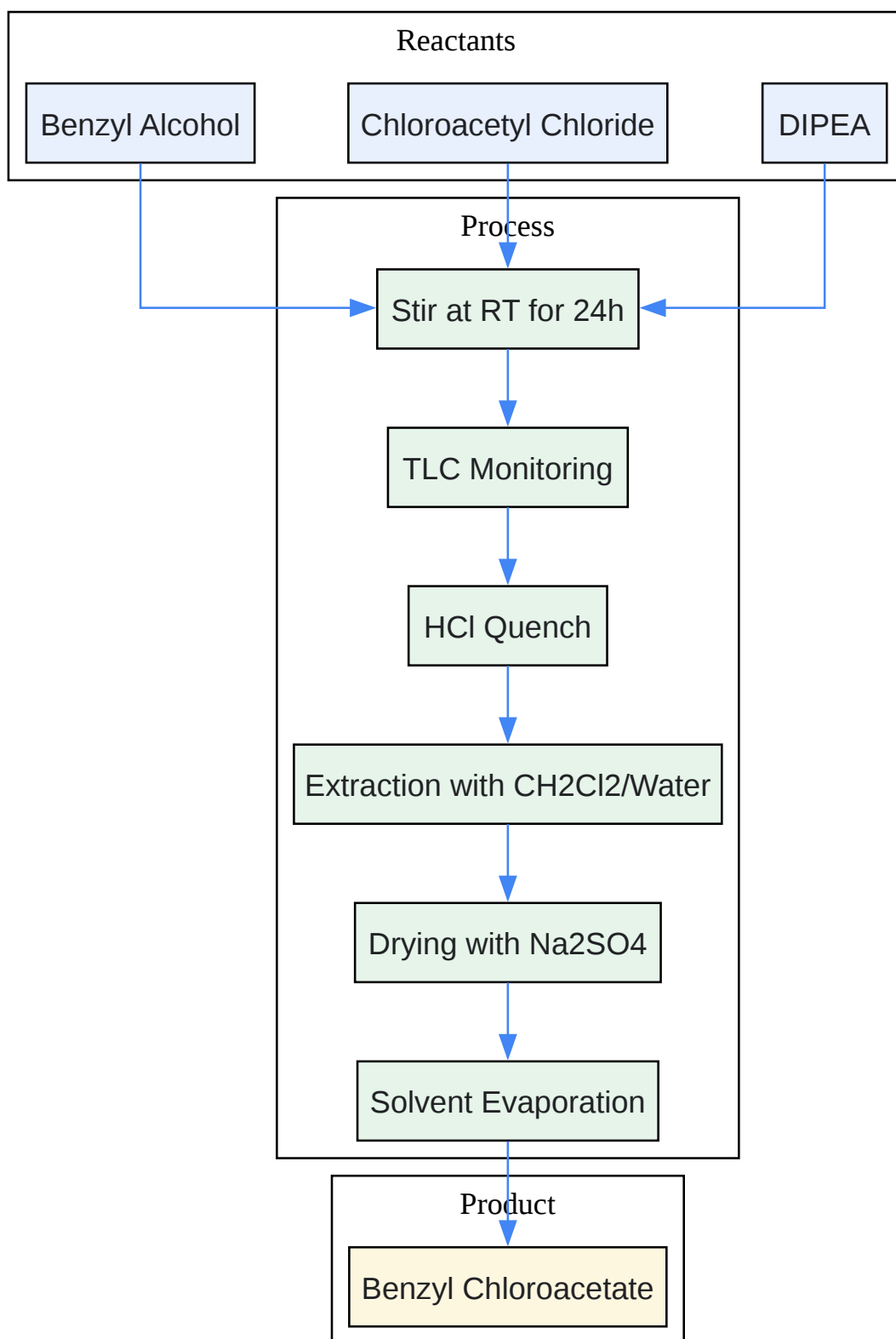
- Benzyl alcohol (1 mmol)
- Chloroacetyl chloride (3 mmol)

- N,N-diisopropylethylamine (DIPEA) (1 mmol)
- Dichloromethane (CH_2Cl_2)
- 10% Hydrochloric acid (HCl) aqueous solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Water

Procedure:

- A mixture of benzyl alcohol (0.20 g, 1 mmol), chloroacetyl chloride (0.281 cm^3 , 3 mmol), and diisopropylethylamine (0.242 cm^3 , 1 mmol) is stirred at room temperature for 24 hours.[\[11\]](#)
- The reaction progress is monitored by Thin Layer Chromatography (TLC) until the conversion to benzyl 2-chloroacetate is nearly complete.[\[11\]](#)
- Upon completion, a 10% aqueous HCl solution (5 ml) is added to the mixture, and stirring is continued for an additional 10 minutes at room temperature.[\[11\]](#)
- The product is extracted into an organic phase by adding water (5 ml) and CH_2Cl_2 (5 ml).[\[11\]](#)
- The organic phase is separated and dried with anhydrous sodium sulfate.[\[11\]](#)
- The solvent is then evaporated using a rotary evaporator to precipitate the benzyl 2-chloroacetate product.[\[11\]](#)

Yield: This protocol affords the corresponding benzyl 2-chloroacetate in a 66% total yield.[\[11\]](#)



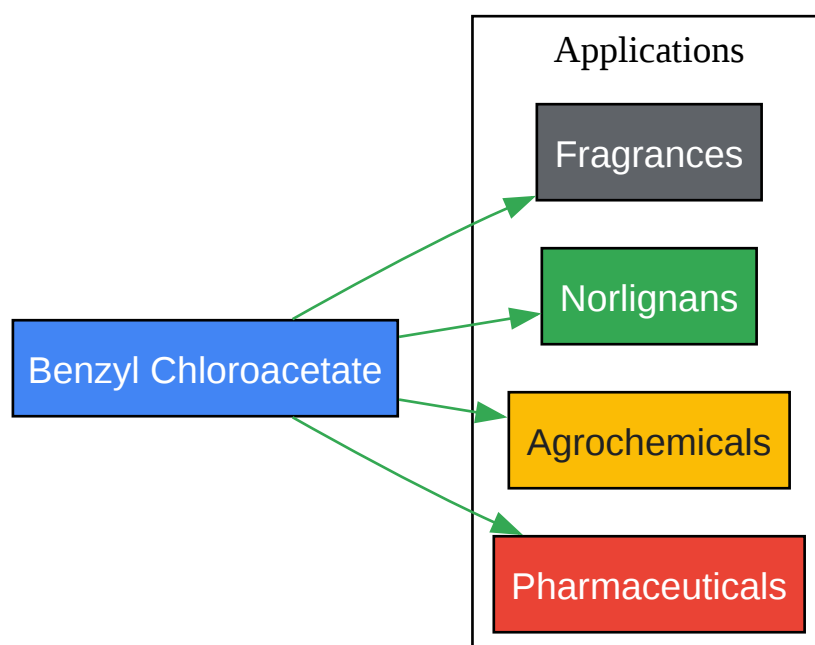
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Caption: Synthesis workflow for **benzyl chloroacetate**.

Applications in Research and Development

Benzyl chloroacetate is a versatile intermediate with applications in several areas of chemical synthesis, owing to its reactivity, particularly in nucleophilic substitution reactions.[1]

- **Pharmaceutical Synthesis:** It is a key reagent in the synthesis of various pharmaceuticals.[1][8] For instance, it is used in the preparation of monoesters of phosphonoacetic acid and N-benzoyl-glycyl-hydroxyl acetic acid, an ester substrate for carboxypeptidase Y catalyzed peptide synthesis.[2] It also serves as an intermediate in the synthesis of local anesthetics like benzocaine and procaine.[8]
- **Agrochemical Production:** This compound is utilized in the manufacturing of agrochemicals.[1][8]
- **Norlignan Synthesis:** It acts as a reagent in the total syntheses of (±)-di-O-methyl ethers of the norlignans sequirin-A, agatharesinol, and hinokiresinol, as well as (±)-tri-O-methyl sequirin-E.[2]
- **Fragrance and Flavoring Agents:** Due to its pleasant aromatic properties, it is used in the formulation of perfumes and flavoring agents.[1][9]



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Caption: Applications of **benzyl chloroacetate**.

Safety and Handling

Benzyl chloroacetate is classified as a hazardous substance and requires careful handling.

Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)[\[6\]](#)[\[12\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)[\[6\]](#)[\[12\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[12\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)[\[10\]](#)[\[12\]](#)
- P264: Wash skin thoroughly after handling.[\[6\]](#)[\[10\]](#)
- P280: Wear protective gloves/eye protection/face protection.[\[6\]](#)[\[10\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of water.[\[2\]](#)[\[6\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)[\[10\]](#)[\[12\]](#)

Personal Protective Equipment (PPE):

- Eyeshields, gloves, and a type ABEK (EN14387) respirator filter are recommended.[\[2\]](#)

First Aid Measures:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[10\]](#)
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[\[10\]](#)

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[10]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[10]

Conclusion

Benzyl chloroacetate is a chemical compound with significant utility in organic synthesis, particularly in the pharmaceutical and agrochemical industries. Its well-defined properties and reactivity make it a valuable intermediate for researchers and chemical professionals. Adherence to proper safety protocols is crucial when handling this compound due to its irritant nature. The continued research and application of **benzyl chloroacetate** underscore its importance in the development of new therapeutic agents and other commercially valuable products.[1]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Benzyl Chloroacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094811#benzyl-chloroacetate-cas-number-lookup]

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